

5,5'-Bis(trimethylstannyl)-2,2'-bithiophene

molecular weight and formula

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Compound of Interest

Compound Name: 5,5'-Bis(trimethylstannyl)-2,2'-bithiophene

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Technical Guide: 5,5'-Bis(trimethylstannyl)-2,2'-bithiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and a key synthetic application of **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**, a crucial building block in the field of organic electronics.

Core Compound Data

5,5'-Bis(trimethylstannyl)-2,2'-bithiophene is an organotin compound essential for the synthesis of conjugated polymers used in various electronic devices.^{[1][2]} Its bifunctional nature allows for the creation of extended π -conjugated systems through cross-coupling reactions.^[3]

Property	Value
Molecular Formula	C ₁₄ H ₂₂ S ₂ Sn ₂ [1] [4] [5]
Molecular Weight	491.87 g/mol [1] [4] [5]
CAS Number	143367-56-0 [1]
Appearance	White to light yellow or light orange powder/crystal [6]
Melting Point	96-100 °C [4] [5]
Synonyms	[2,2'-Bithiophene]-5,5'-diylbis(trimethylstannane) [7]

Experimental Protocol: Stille Coupling Polymerization

The following is a general protocol for the Stille cross-coupling reaction, a primary application for **5,5'-Bis(trimethylstannylyl)-2,2'-bithiophene** in the synthesis of conjugated polymers for applications like OFETs, OLEDs, and OPVs.[\[1\]](#)[\[2\]](#) This reaction creates a carbon-carbon bond between the organostannane and an organic halide.[\[8\]](#)

Materials and Reagents:

- **5,5'-Bis(trimethylstannylyl)-2,2'-bithiophene**
- Aryl or Heteroaryl Dihalide (e.g., a dibrominated comonomer)
- Palladium Catalyst (e.g., Pd(PPh₃)₄ or Pd₂(dba)₃)
- Ligand (if required, e.g., P(o-tol)₃)
- Anhydrous and Degassed Toluene
- Inert Gas (Argon or Nitrogen)

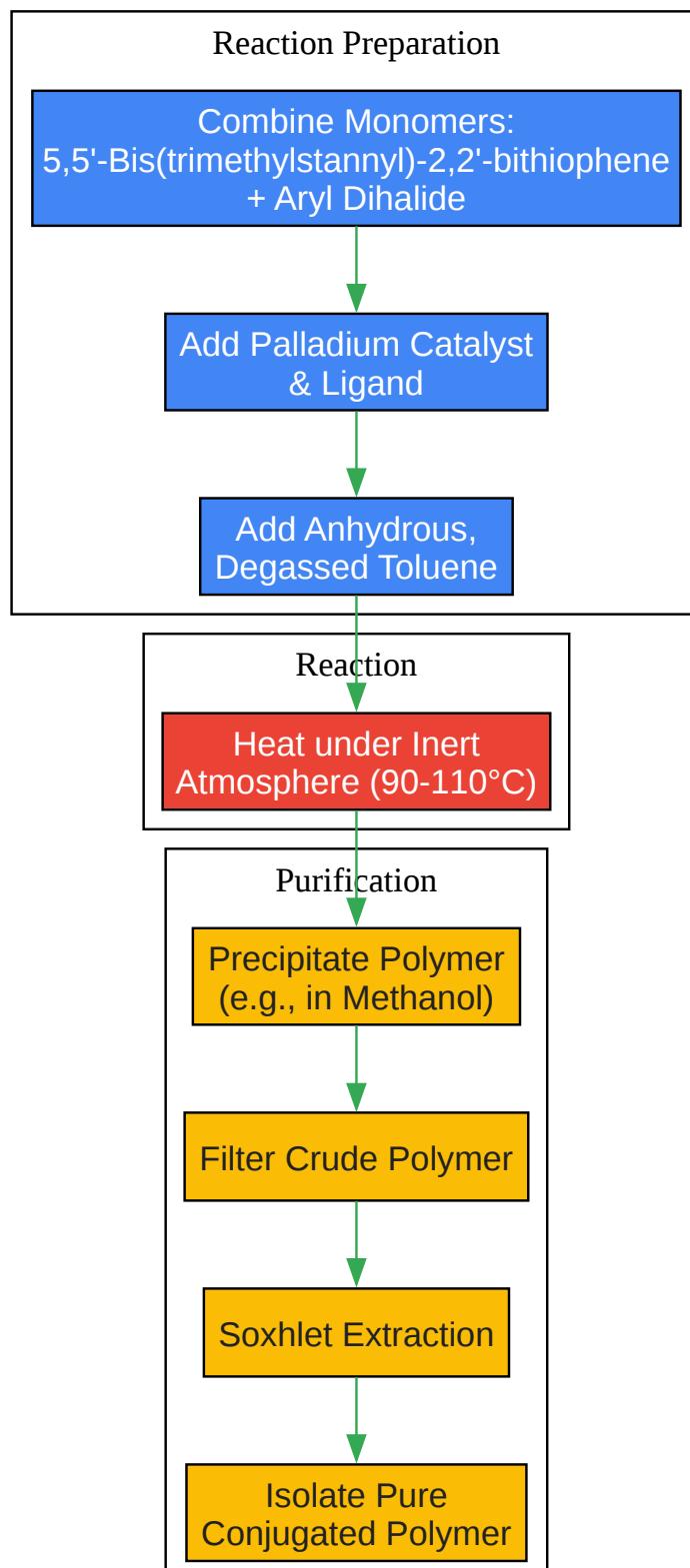
Procedure:

- Reaction Setup: In a flame-dried Schlenk flask, under an inert atmosphere, combine **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** and the aryl dihalide comonomer. Add the palladium catalyst and any necessary ligand.[8][9]
- Solvent Addition: Introduce anhydrous, degassed toluene to the flask via a syringe.[9]
- Reaction Conditions: Stir the mixture at a temperature typically ranging from 90 to 110 °C.[9] The reaction progress should be monitored using techniques such as TLC, GC, or LC-MS. Reaction times can vary significantly, often between 12 and 24 hours.[8][9]
- Workup and Purification:
 - After the reaction is complete, cool the mixture to room temperature.[8]
 - The resulting polymer is often precipitated by adding the reaction mixture to a non-solvent like methanol.
 - Collect the polymer precipitate by filtration.
 - To remove catalyst residues and other impurities, the polymer is typically subjected to Soxhlet extraction with a series of solvents (e.g., methanol, acetone, hexane, and finally chloroform or chlorobenzene to dissolve the desired polymer).
 - The purified polymer is then recovered by precipitation from the final solvent fraction.

Safety Precautions: Organotin reagents are highly toxic and should be handled with extreme caution in a well-ventilated fume hood.[8] Palladium catalysts can also be toxic. An inert atmosphere is crucial as the reaction is sensitive to air and moisture.[8]

Conceptual Workflow: Polymer Synthesis via Stille Coupling

The following diagram illustrates the general workflow for synthesizing a conjugated polymer using **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**.

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